

PF-AKT400 Selectivity and Key Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **PF-AKT400**

Cat. No.: S548344

Get Quote

PF-AKT400 is a potent, ATP-competitive inhibitor of the AKT kinase (also known as Protein Kinase B). The table below summarizes the available quantitative data on its activity.

Target	IC ₅₀ (Enzyme)	Cellular IC ₅₀ (p-GSK3α in U-87MG cells)	Reported Selectivity (vs. PKA)
PKBα/AKT1	0.5 nM [1]	0.31 μM [1]	900-fold greater selectivity for PKBα than PKA [1]
PKA	450 nM [1]	-	-

Experimental Data and Protocols

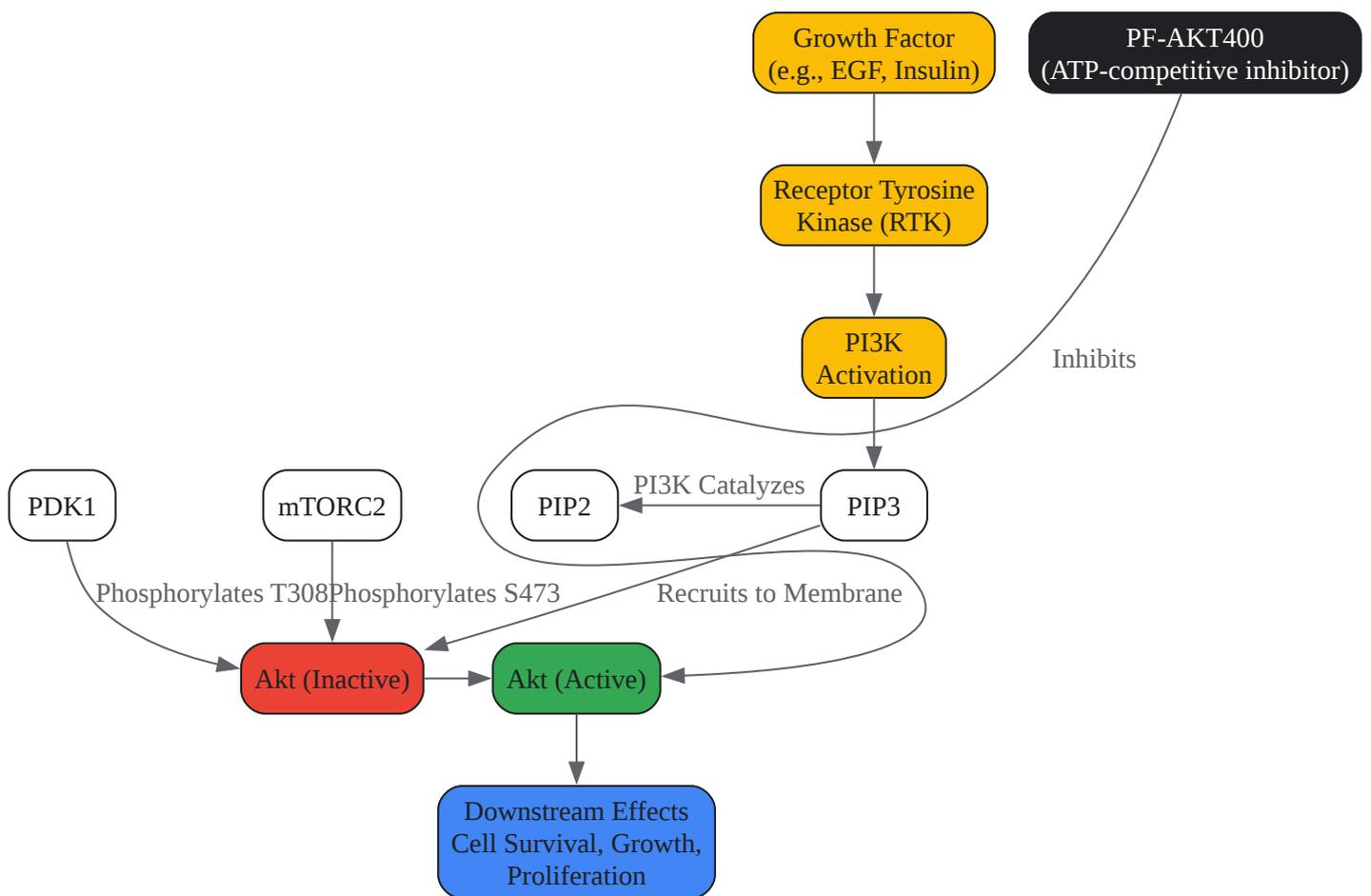
The key findings on **PF-AKT400**'s selectivity and cellular activity are supported by the following experimental evidence:

- Cellular Potency:** The cellular IC₅₀ value of **0.31 μM** was determined by measuring the inhibition of AKT1-mediated GSK3alpha phosphorylation in human U87 glioblastoma cells after 1 hour of treatment using an ELISA assay [1].
- In Vivo Efficacy:** Studies in mouse xenograft models demonstrated **PF-AKT400**'s antitumor potential. It showed **75% Tumor Growth Inhibition (TGI)** in a PC3 prostate carcinoma model at 100 mg/kg (twice daily dosing for 10 days) and **60% TGI** in a Colo205 colorectal carcinoma model at 150 mg/kg under the same dosing schedule [1].
- Pharmacodynamic Profiling:** Immunoblot analysis of tumors from treated mice confirmed the compound's mechanism of action, showing a significant reduction in S6 phosphorylation and

hyperphosphorylation of Akt [1].

AKT Signaling Pathway and Inhibitor Mechanism

To understand how **PF-AKT400** works, it is helpful to see its role in the broader AKT signaling pathway. The diagram below illustrates the canonical pathway and the point of inhibition.



[Click to download full resolution via product page](#)

As the diagram shows, **PF-AKT400** acts as an **ATP-competitive inhibitor**, meaning it binds to the active site of the already-activated AKT kinase, blocking its ability to phosphorylate downstream targets [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. PF-AKT400 (AKT protein kinase inhibitor) [medchemexpress.com]

To cite this document: Smolecule. [PF-AKT400 Selectivity and Key Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548344#pf-akt400-kinase-selectivity-panel>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com